

(S)-3-Hydroxy-7Z-Tetradecenoyl-CoA in Fatty Acid Metabolism: A Technical Guide

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Compound of Interest

Compound Name: (S)-3-Hydroxy-7Z-Tetradecenoyl-CoA

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Introduction

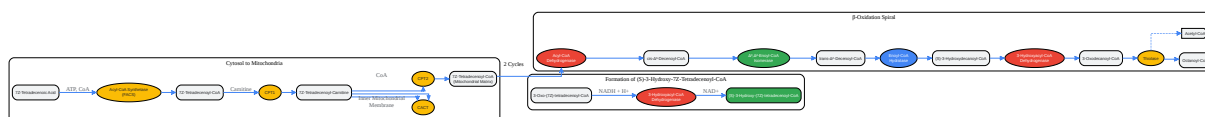
(S)-3-Hydroxy-7Z-Tetradecenoyl-CoA is an intermediate in the mitochondrial β -oxidation of cis-7-tetradecenoic acid (C14:1 n-7). The metabolism of monounsaturated fatty acids is a critical process for energy homeostasis, and its dysregulation has been implicated in various metabolic diseases. This technical guide provides an in-depth overview of the metabolic context of **(S)-3-Hydroxy-7Z-Tetradecenoyl-CoA**, including relevant enzymatic reactions, quantitative data from analogous compounds, detailed experimental protocols, and pathway visualizations. Due to the limited availability of specific experimental data for **(S)-3-Hydroxy-7Z-Tetradecenoyl-CoA**, this guide leverages information from closely related unsaturated fatty acid intermediates to provide a comprehensive framework for its study.

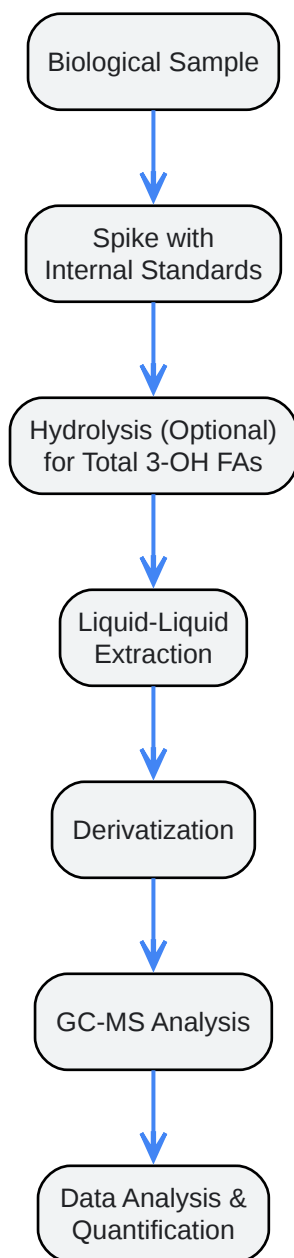
Metabolic Pathway

The β -oxidation of cis-7-tetradecenoic acid involves a series of enzymatic reactions. After activation to 7Z-Tetradecenoyl-CoA, it undergoes several cycles of β -oxidation. The presence of the cis-double bond at an odd-numbered carbon (position 7) necessitates the action of an auxiliary enzyme, an isomerase, to convert the cis- Δ^3 -enoyl-CoA intermediate to a trans- Δ^2 -enoyl-CoA, which is a substrate for enoyl-CoA hydratase.

The formation of **(S)-3-Hydroxy-7Z-Tetradecenoyl-CoA** occurs through the reduction of 3-Oxo-(7Z)-tetradecenoyl-CoA, a reaction catalyzed by 3-hydroxyacyl-CoA dehydrogenase.[1]

Signaling Pathway for β -Oxidation of cis-7-Tetradecenoic Acid





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References

- 1. constantsystems.com [constantsystems.com]
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